

Tri-tert-butylphosphine Oxide: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: tri-tert-butylphosphine oxide

Cat. No.: B1366726

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An In-depth Review of Material Safety Data for Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **tri-tert-butylphosphine oxide** (CAS No. 6866-70-2). The information is intended for researchers, scientists, and professionals in drug development who may handle this compound. Due to the limited availability of a complete, publicly accessible Safety Data Sheet (SDS), this guide synthesizes information from various sources. Users are strongly advised to consult the specific SDS provided by their supplier before use.

Chemical Identification

Identifier	Value
Chemical Name	Tri-tert-butylphosphine oxide
Synonyms	Tris(1,1-dimethylethyl)phosphine oxide
CAS Number	6866-70-2
Molecular Formula	C ₁₂ H ₂₇ OP
Molecular Weight	218.32 g/mol
Chemical Structure	(Image of the chemical structure of tri-tert-butylphosphine oxide)

Hazard Identification

Based on available data, **tri-tert-butylphosphine oxide** is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed
Skin irritation	H315: Causes skin irritation
Eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation

GHS Pictograms:

(Include GHS pictograms for 'Harmful' and 'Irritant')

Signal Word: Warning

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **tri-tert-butylphosphine oxide** is limited in publicly available resources. The following table represents the available information.

Property	Value
Physical State	Solid
Appearance	White crystalline powder
Odor	No data available
Melting Point/Freezing Point	No data available
Boiling Point and Boiling Range	No data available
Flash Point	No data available
Solubility	No data available

Handling and Storage

Proper handling and storage procedures are crucial to ensure safety when working with **tri-tert-butylphosphine oxide**.

Aspect	Recommendation
Handling	<ul style="list-style-type: none">- Avoid contact with skin, eyes, and clothing.- Use only in a well-ventilated area, preferably in a chemical fume hood.- Wear appropriate personal protective equipment (PPE).- Avoid formation of dust and aerosols.- Wash hands thoroughly after handling.
Storage	<ul style="list-style-type: none">- Keep container tightly closed.- Store in a cool, dry, and well-ventilated place.- Store away from incompatible materials, such as strong oxidizing agents.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

Control Parameter	Recommendation
Engineering Controls	<ul style="list-style-type: none">- Use in a well-ventilated area with local exhaust ventilation.- Ensure eyewash stations and safety showers are readily available.
Eye/Face Protection	<ul style="list-style-type: none">- Wear chemical safety goggles or a face shield.
Skin Protection	<ul style="list-style-type: none">- Wear protective gloves (e.g., nitrile rubber).- Wear a lab coat or other protective clothing.
Respiratory Protection	<ul style="list-style-type: none">- If dusts are generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.

First-Aid Measures

In case of exposure, immediate medical attention is necessary.

Exposure Route	First-Aid Procedure
Inhalation	- Move the person to fresh air. - If breathing is difficult, give oxygen. - Seek immediate medical attention.
Skin Contact	- Immediately wash the affected area with soap and plenty of water. - Remove contaminated clothing. - Seek medical attention if irritation persists.
Eye Contact	- Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. - Remove contact lenses if present and easy to do. - Seek immediate medical attention.
Ingestion	- Do NOT induce vomiting. - Never give anything by mouth to an unconscious person. - Rinse mouth with water. - Seek immediate medical attention.

Fire-Fighting Measures

Aspect	Information
Extinguishing Media	- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	- May emit toxic fumes of phosphorus oxides under fire conditions.
Protective Equipment	- Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

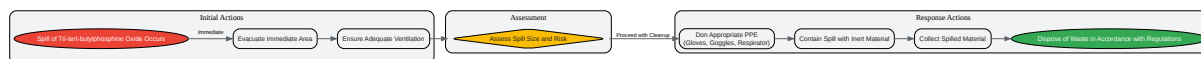
Action	Procedure
Personal Precautions	- Evacuate personnel to a safe area. - Ensure adequate ventilation. - Avoid breathing dust. - Wear appropriate personal protective equipment.
Environmental Precautions	- Prevent further leakage or spillage if safe to do so. - Do not let the product enter drains.
Containment and Cleanup	- Sweep up the spilled material and place it in a suitable container for disposal. - Avoid generating dust. - Clean the affected area with soap and water.

Experimental Protocols

Detailed experimental protocols for the determination of the safety data of **tri-tert-butylphosphine oxide** are not publicly available. However, the following are general methodologies used for assessing the hazards of chemical substances:

- **Acute Oral Toxicity:** Typically determined using methods like the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), where the substance is administered to fasted animals in a stepwise procedure.
- **Skin Irritation:** Assessed using methods such as the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion), which involves applying the substance to the shaved skin of animals and observing for signs of irritation.
- **Eye Irritation:** Evaluated using methods like the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), where the substance is applied to the eye of an animal, and the effects are observed.
- **Physical and Chemical Properties:** Determined using standardized methods such as those from the OECD for melting point, boiling point, and solubility.

Mandatory Visualizations



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Caption: Workflow for responding to a spill of **tri-tert-butylphosphine oxide**.

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